

GC-MS identification of 5-oxohexanal

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Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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Chemical Profile of 5-Oxohexanal

The table below summarizes the key identifying information for **5-oxohexanal** from the Human Metabolome Database (HMDB) [1].

Property	Description
Common Name	5-Oxohexanal [1]
CAS Registry Number	505-03-3 [1]
Chemical Formula	C ₆ H ₁₀ O ₂ [1]
Average Molecular Weight	114.1424 g/mol [1]
SMILES Structure	CC(=O)CCCC=O [1]
Class	Medium-chain aldehyde [1]
IUPAC Name	5-oxohexanal [1]

Predicted Chromatographic Properties

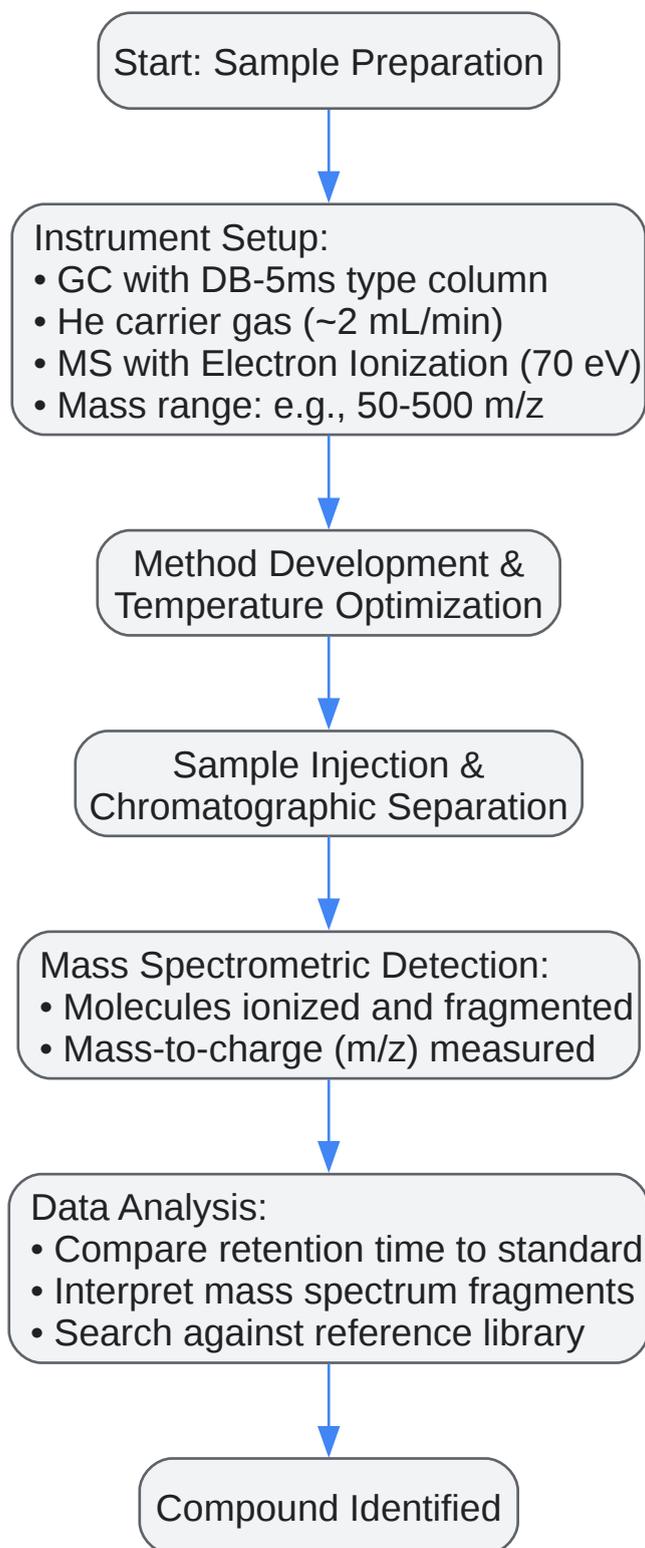
The HMDB provides predicted retention data for **5-oxohexanal** under different chromatographic conditions, which can be a starting point for method development [1].

Chromatography Type	Stationary Phase	Predicted Retention Index	Reference
Gas Chromatography	Standard polar column	1575.7	[1]
Gas Chromatography	Standard non-polar column	902.9	[1]
Gas Chromatography	Semi-standard non-polar column	961.2	[1]

> **Note:** These are **predicted values**, not experimentally confirmed with GC-MS. You would need to validate these conditions in your own laboratory.

General GC-MS Methodology for Compound Identification

Although a specific method for **5-oxohexanal** is unavailable, here is a general workflow for GC-MS analysis based on standard practices [2] [3]. You can use this as a template, adjusting parameters to match the predicted properties of your target compound.



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Key Steps and Considerations

- **Sample Preparation:** The sample must be suitable for GC analysis, meaning it should be volatile and thermally stable [3]. Liquid-liquid extraction with a solvent like methanol is a common technique for preparing solid or trace samples [2].
- **Instrument Configuration:** A standard setup involves a GC hyphenated to a single quadrupole mass spectrometer. The DB-5ms (5% phenyl polysiloxane) is a widely used column for general analyses [2] [4].
- **Method Optimization:** A key to faster analysis, as demonstrated in recent research, is optimizing the GC temperature program. Ramping the temperature at a higher rate can significantly reduce run times without sacrificing accuracy [2].
- **Data Interpretation:** In the mass spectrum, look for a molecular ion that confirms the molecular weight (likely at m/z 114 for **5-oxohexanal**). The fragmentation pattern should be interpreted to confirm the structure, particularly the aldehyde and ketone functional groups [3]. The final identification is made by comparing the obtained spectrum and retention time with those of an authentic standard.

Suggestions for Next Steps

Given the lack of a specific experimental protocol in the available literature, you may need to take the following steps to obtain the information you need:

- **Source an Analytical Standard:** Purchasing a certified standard of **5-oxohexanal** is crucial for empirically determining its retention time and generating a reference mass spectrum in your own lab.
- **Consult Specialized Databases:** Commercial mass spectral libraries (e.g., NIST, Wiley) may contain a reference spectrum for this compound. Access to these databases is typically available through university or corporate subscriptions.
- **Review Broader Literature:** The intramolecular aldol condensation of similar compounds like 6-oxoheptanal is discussed in chemistry literature [5]. Exploring such papers may provide indirect clues or cite relevant analytical data.

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